

4'-Bromovalerophenone molecular weight and formula

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Compound of Interest

Compound Name: 4'-Bromovalerophenone

Cat. No.: B053498

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Technical Data Sheet: 4'-Bromovalerophenone

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties of **4'-Bromovalerophenone**, a chemical compound utilized in various synthetic and research applications. The data is presented for ease of reference and integration into laboratory and development workflows.

Physicochemical Properties

4'-Bromovalerophenone, also known as 1-(4-bromophenyl)pentan-1-one, is an aromatic ketone. Its fundamental molecular properties are summarized below.

| Property | Value | Reference |
|-------------------|--|-----------------|
| Molecular Formula | C ₁₁ H ₁₃ BrO | [1][2][3][4][5] |
| Molecular Weight | 241.12 g/mol | [1][2][3][4][5] |
| CAS Number | 7295-44-5 | [1][2][6] |
| Synonyms | p-Bromovalerophenone, p-Bromophenyl butyl ketone | [1][6] |

Structural and Molecular Relationship

The diagram below illustrates the logical connection between the compound and its primary molecular identifiers.

Caption: Logical relationship of **4'-Bromovalerophenone** to its molecular formula and weight.

Note: This document is intended for informational purposes for research and development professionals. For safety and handling information, please refer to a comprehensive Safety Data Sheet (SDS).

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References

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- To cite this document: BenchChem. [4'-Bromovalerophenone molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b053498#4-bromovalerophenone-molecular-weight-and-formula]

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